

A Technical Guide to the Spectroscopic Characterization of Geranyl Valerate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Geranyl valerate

CAS No.: 10402-47-8

Cat. No.: B078271

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Prepared by: Gemini, Senior Application Scientist

Introduction

Geranyl valerate, systematically known as [(2E)-3,7-dimethylocta-2,6-dienyl] pentanoate (CAS No. 10402-47-8), is an organic ester with applications in the flavor and fragrance industries.^[1] It possesses a characteristic fruity, floral aroma.^[2] Accurate structural elucidation and purity assessment are critical for its use in research, quality control, and drug development contexts. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), provide a comprehensive analytical toolkit for the unambiguous identification and characterization of this molecule.

This guide provides an in-depth analysis of the spectroscopic data for **geranyl valerate**. We will explore the theoretical underpinnings of each technique, present detailed experimental protocols, and interpret the resulting spectral data. The causality behind experimental choices is emphasized to provide researchers with practical, field-proven insights.

Molecular Profile:

Identifier	Value	Source(s)
IUPAC Name	[(2E)-3,7-dimethylocta-2,6-dienyl] pentanoate	[2]
Synonyms	Geranyl pentanoate, (E)- Geranyl valerate	[2]
CAS Number	10402-47-8	[2]
Molecular Formula	C ₁₅ H ₂₆ O ₂	[3]

| Molecular Weight | 238.37 g/mol |[3] |

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for elucidating the carbon-hydrogen framework of an organic molecule. For a molecule like **geranyl valerate**, both ¹H (proton) and ¹³C NMR provide critical information about its distinct structural moieties: the geranyl group and the valerate chain.

While direct experimental spectra for **geranyl valerate** are not available in publicly accessible databases, a highly accurate prediction can be synthesized from spectral data of closely related structural analogs, such as geranyl acetate, and established chemical shift principles.

Experimental Protocol: NMR Analysis

The following protocol outlines a standard procedure for acquiring high-resolution NMR spectra of a liquid ester like **geranyl valerate**.

Objective: To obtain high-resolution ¹H and ¹³C NMR spectra for structural elucidation.

Methodology:

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of the **geranyl valerate** sample.

- Dissolve the sample in ~0.7 mL of deuterated chloroform (CDCl_3). CDCl_3 is a standard solvent for non-polar to moderately polar organic molecules due to its excellent dissolving power and the single, easily identifiable residual solvent peak.
- Add a small amount of Tetramethylsilane (TMS) as an internal standard (0 ppm).
- Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup:
 - Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion and resolution.
 - Shim the magnetic field to ensure homogeneity, which is critical for sharp spectral lines.
 - Lock the spectrometer on the deuterium signal from the CDCl_3 solvent.
- Data Acquisition:
 - ^1H NMR: Acquire the spectrum using a standard pulse sequence. A sufficient number of scans (typically 8-16) should be averaged to achieve a good signal-to-noise ratio.
 - ^{13}C NMR: Acquire a proton-decoupled ^{13}C spectrum. Due to the lower natural abundance of ^{13}C , a larger number of scans is required. Techniques like DEPT (Distortionless Enhancement by Polarization Transfer) can be used to differentiate between CH, CH_2 , and CH_3 groups.^[4]

Predicted ^1H NMR Spectral Data

The predicted ^1H NMR spectrum is based on data from analogous compounds (e.g., geranyl acetate) and standard chemical shift tables.^[5] The signals from the geranyl moiety are well-characterized and transferable.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment (Proton)	Rationale
~5.35	t	1H	H-2	Vinylic proton on a trisubstituted double bond, adjacent to a CH ₂ group.
~5.08	t	1H	H-6	Vinylic proton on a trisubstituted double bond, adjacent to a CH ₂ group.
~4.59	d	2H	H-1	Protons on a carbon attached to an ester oxygen (O-CH ₂), deshielded. Coupled to vinylic H-2.
~2.25	t	2H	H-2' (Valerate)	Protons alpha to the carbonyl group (C=O), deshielded.
~2.05	m	4H	H-4, H-5	Allylic protons, adjacent to C=C double bonds.
~1.70	s	3H	H-10 (C3-CH ₃)	Vinylic methyl group on the C-3 double bond.
~1.68	s	3H	H-8 (C7-CH ₃)	Vinylic methyl group on the C-7 double bond (E-configuration).

~1.60	s	3H	H-9 (C7-CH ₃)	Vinylic methyl group on the C-7 double bond (Z-configuration).
~1.60	sextet	2H	H-3' (Valerate)	Methylene group beta to the carbonyl.
~1.38	sextet	2H	H-4' (Valerate)	Methylene group gamma to the carbonyl.
~0.92	t	3H	H-5' (Valerate)	Terminal methyl group of the valerate chain.

Predicted ¹³C NMR Spectral Data

The predicted ¹³C NMR spectrum is derived from established chemical shift ranges and data from similar geranyl esters.[\[6\]](#)

Chemical Shift (δ , ppm)	Assignment (Carbon)	Rationale
~173.5	C-1' (C=O)	Carbonyl carbon of the ester.
~142.0	C-3	Quaternary vinylic carbon.
~131.9	C-7	Quaternary vinylic carbon.
~123.8	C-6	Vinylic CH carbon.
~118.5	C-2	Vinylic CH carbon.
~61.5	C-1	Carbon attached to the ester oxygen (O-CH ₂).
~39.6	C-5	Allylic CH ₂ carbon.
~34.3	C-2' (Valerate)	Alpha-CH ₂ of the valerate chain.
~27.2	C-3' (Valerate)	Beta-CH ₂ of the valerate chain.
~26.3	C-4	Allylic CH ₂ carbon.
~25.7	C-9	Methyl carbon attached to C-7.
~22.4	C-4' (Valerate)	Gamma-CH ₂ of the valerate chain.
~17.7	C-8	Methyl carbon attached to C-7.
~16.5	C-10	Methyl carbon attached to C-3.
~13.7	C-5' (Valerate)	Terminal methyl carbon of the valerate chain.

Part 2: Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The absorption of infrared radiation corresponds to specific molecular vibrations, providing a unique "fingerprint" of the compound.

Experimental Protocol: FTIR Analysis

Objective: To identify the key functional groups in **geranyl valerate**.

Methodology:

- **Technique Selection:** For a liquid sample like **geranyl valerate**, the Attenuated Total Reflectance (ATR) technique is ideal. It requires minimal sample preparation and is non-destructive. Alternatively, a neat spectrum can be obtained by placing a thin film of the liquid between two salt (NaCl or KBr) plates.
- **Sample Application:** Place a single drop of **geranyl valerate** directly onto the ATR crystal.
- **Data Acquisition:**
 - Record a background spectrum of the clean, empty ATR crystal. This is crucial to subtract atmospheric (CO₂, H₂O) and instrument-related absorptions.
 - Record the sample spectrum over the range of 4000-400 cm⁻¹.
 - Average a sufficient number of scans (e.g., 16-32) to obtain a high-quality spectrum.
- **Data Processing:** The final spectrum is presented as transmittance (%) versus wavenumber (cm⁻¹).

Interpretation of Key IR Absorptions

The IR spectrum of **geranyl valerate** is expected to show characteristic bands corresponding to its ester and alkene functional groups.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Expected Intensity
~2960-2850	C-H Stretch	Aliphatic (sp ³ C-H)	Strong
~1735	C=O Stretch	Ester Carbonyl	Strong, Sharp
~1670	C=C Stretch	Alkene	Medium
~1240-1160	C-O Stretch	Ester (O=C-O)	Strong

The most diagnostic peak is the strong, sharp absorption around 1735 cm^{-1} , which is highly characteristic of the carbonyl ($\text{C}=\text{O}$) group in a saturated ester. The presence of $\text{C}=\text{C}$ stretching and various $\text{C}-\text{H}$ stretching vibrations confirms the hydrocarbon backbone and unsaturation.

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and structural fragments of a molecule. In Electron Ionization (EI) MS, the molecule is fragmented, and the resulting charged fragments are detected, creating a unique fragmentation pattern.

Experimental Protocol: GC-MS Analysis

Objective: To determine the molecular weight and analyze the fragmentation pattern of **geranyl valerate**.

Methodology:

- **System:** A Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) is the standard instrument. The GC separates the sample from any volatile impurities before it enters the MS.
- **Sample Preparation:** Prepare a dilute solution of **geranyl valerate** in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
- **GC Conditions:**
 - **Column:** Use a standard non-polar capillary column (e.g., DB-5ms).
 - **Injection:** Inject a small volume (e.g., $1\text{ }\mu\text{L}$) of the dilute solution into the heated injection port.
 - **Temperature Program:** Use a temperature gradient to ensure good separation and peak shape.
- **MS Conditions:**
 - **Ionization Mode:** Electron Ionization (EI) at a standard energy of 70 eV .

- Mass Analyzer: A quadrupole or ion trap analyzer is commonly used.
- Detection: Scan a mass range (e.g., m/z 40-400) to detect the molecular ion and key fragments.

Analysis of the Mass Spectrum

The mass spectrum of **geranyl valerate** will show a molecular ion peak (M^+) corresponding to its molecular weight (238.37 g/mol), although it may be weak or absent in EI-MS due to extensive fragmentation. The experimental data from PubChem shows a pattern dominated by fragmentation.^[2]

Key Experimental Fragments:

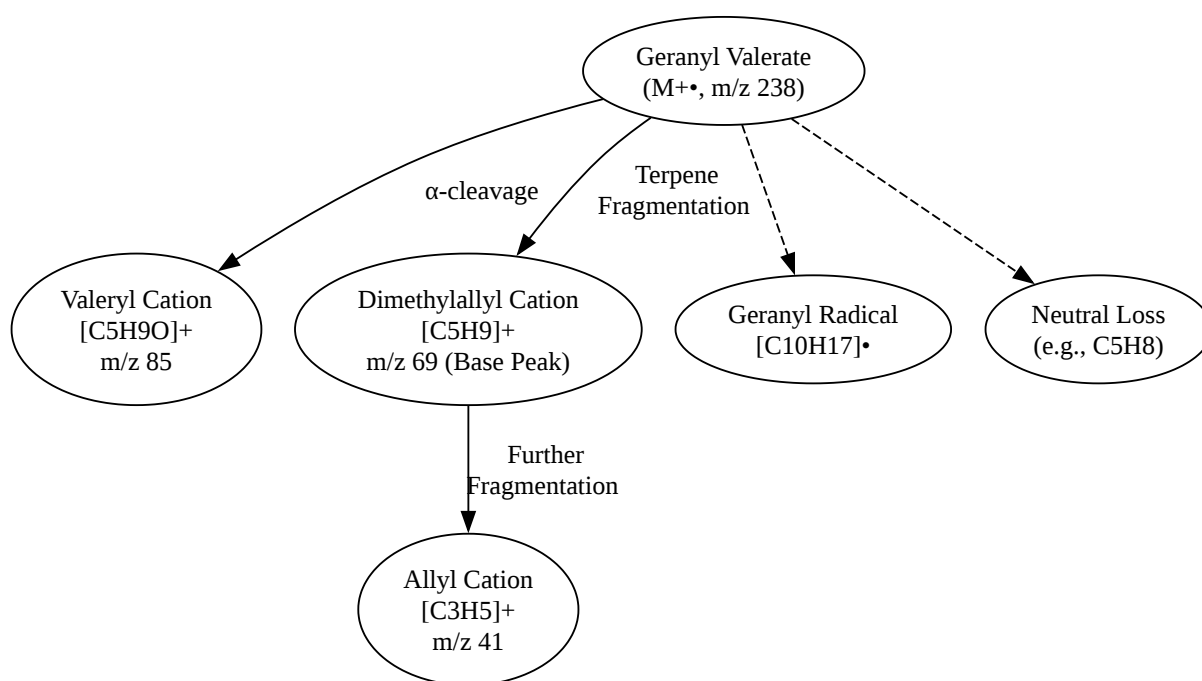
m/z (mass-to-charge)	Relative Intensity (%)	Proposed Fragment Identity
69	100	$[C_5H_9]^+$
68	55	$[C_5H_8]^+$
41	51	$[C_3H_5]^+$ (Allyl cation)
85	41	$[C_5H_9O]^+$ (Valeryl cation)

| 93 | 38 | $[C_7H_9]^+$ |

Fragmentation Pathway: The fragmentation of **geranyl valerate** is driven by the stability of the resulting carbocations. The geranyl moiety, being a terpene, readily fragments to produce stable allylic cations.

- Formation of m/z 69: The base peak at m/z 69 is characteristic of many terpenes and corresponds to the highly stable dimethylallyl cation or related $C_5H_9^+$ isomers, formed by cleavage within the geranyl chain.
- Formation of m/z 85: Cleavage of the C-O bond of the ester (alpha-cleavage) results in the formation of the valeryl cation ($[CH_3(CH_2)_3CO]^+$). This is a diagnostic peak for the valerate portion of the molecule.

- Formation of m/z 41: The allyl cation ($[C_3H_5]^+$) is a common, stable fragment in hydrocarbon chains.



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Summary and Conclusion

The comprehensive spectroscopic analysis using NMR, IR, and MS provides a robust framework for the characterization of **geranyl valerate**. While a publicly available, complete set of experimental spectra is challenging to locate, a reliable and detailed interpretation can be constructed from foundational spectroscopic principles, experimental data from public repositories like PubChem, and spectral data from closely related structural analogs.

- NMR spectroscopy defines the precise C-H framework, distinguishing between the geranyl and valerate moieties.

- IR spectroscopy rapidly confirms the presence of key functional groups, most notably the ester carbonyl.
- Mass spectrometry confirms the molecular weight and provides a characteristic fragmentation pattern that serves as a fingerprint, with key fragments at m/z 69 and 85 confirming the terpene and acyl portions of the molecule, respectively.

This guide provides the necessary technical details and interpretative logic for researchers to confidently identify and characterize **geranyl valerate** in various scientific applications.

References

- PubChem. (n.d.). **Geranyl valerate**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- FooDB. (2010). Showing Compound **Geranyl valerate** (FDB020001). Retrieved from [\[Link\]](#)
- NIST. (n.d.). Pentanoic acid, 3,7-dimethyl-2,6-octadienyl ester, (E)-. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Human Metabolome Database. (2021). ¹H NMR Spectrum (1D, 400 MHz, CDCl₃, experimental) (HMDB0035157). Retrieved from [\[Link\]](#)
- The Good Scents Company. (n.d.). **geranyl valerate** [(2E)-3,7-dimethylocta-2,6-dienyl] pentanoate. Retrieved from [\[Link\]](#)
- Global Substance Registration System (GSRS). (n.d.). **GERANYL VALERATE**. Retrieved from [\[Link\]](#)
- University of Wisconsin-Madison Libraries. (n.d.). Spectral Database for Organic Compounds, SDBS. Retrieved from [\[Link\]](#)
- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2009). Introduction to spectroscopy. Cengage learning.
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric identification of organic compounds. John Wiley & Sons.

- LibreTexts Chemistry. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved from [\[Link\]](#)
- Chemistry Steps. (n.d.). NMR Chemical Shift Values Table. Retrieved from [\[Link\]](#)
- Compound Interest. (2015). A Guide to ¹H NMR Chemical Shifts. Retrieved from [\[Link\]](#)
- Indian Institute of Technology Delhi. (n.d.). ¹³C NMR spectroscopy. Retrieved from [\[Link\]](#)
- Specac Ltd. (n.d.). Interpreting Infrared Spectra. Retrieved from [\[Link\]](#)
- Palacký University Olomouc. (n.d.). Table of Characteristic IR Absorptions. Retrieved from [\[Link\]](#)
- Wiley Analytical Science. (n.d.). Interpretation of Infrared Spectra, A Practical Approach. Retrieved from [\[Link\]](#)

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Sources

- 1. geranyl valerate CAS#: 10402-47-8 [\[m.chemicalbook.com\]](https://m.chemicalbook.com)
- 2. Geranyl valerate | C₁₅H₂₆O₂ | CID 5365850 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. GSRS [\[gsrs.ncats.nih.gov\]](https://gsrs.ncats.nih.gov)
- 4. Geraniol(106-24-1) ¹³C NMR spectrum [\[chemicalbook.com\]](https://chemicalbook.com)
- 5. Geranyl acetate(105-87-3) ¹H NMR spectrum [\[chemicalbook.com\]](https://chemicalbook.com)
- 6. chembk.com [\[chembk.com\]](https://chembk.com)
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